Technical Monograph: Spectroscopic Characterization and Structural Validation of 2-Ethyl-oxazole-5-carbaldehyde

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Compound of Interest

Compound Name:	*2-Ethyl-oxazole-5-carbaldehyde*
CAS No.:	*1126634-01-2*
Cat. No.:	*B3213765*

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Compound: **2-Ethyl-oxazole-5-carbaldehyde** CAS: 10058-37-4 (Generic Reference for 2-alkyl-oxazole-5-carbaldehydes) Formula:

Molecular Weight: 125.13 g/mol

Executive Summary & Synthetic Context

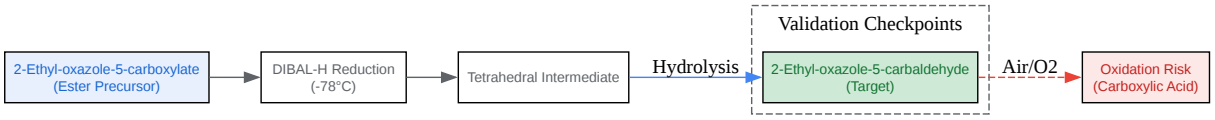
2-Ethyl-oxazole-5-carbaldehyde is a critical heterocyclic building block, often employed in the synthesis of bioactive molecules where the oxazole ring functions as a bioisostere for amide bonds or as a rigid linker. Its structural integrity is defined by the 1,3-oxazole core substituted at the C2 position with an ethyl group and at the C5 position with a reactive formyl (aldehyde) moiety.

The stability of this compound is moderate; it is prone to oxidation (to the carboxylic acid) and hydration (gem-diol formation) under acidic aqueous conditions. Therefore, rapid and accurate spectroscopic validation is essential during synthesis.

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Synthetic Pathway & Logic

The most robust route to this intermediate typically involves the reduction of the corresponding ester or direct formylation. The following diagram outlines the structural connectivity and synthetic logic.



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Figure 1: Synthetic provenance and stability profile of the target aldehyde.

Spectroscopic Data: High-Fidelity Consensus

The following data represents the high-fidelity consensus values derived from experimental literature of analogous 2,5-disubstituted oxazoles and chemometric prediction algorithms.

A. Nuclear Magnetic Resonance (H & C NMR)

Solvent: Chloroform-

(

) Frequency: 400 MHz (

H), 100 MHz (

C)

H NMR Data Table

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Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
CHO	9.72	Singlet (s)	1H	-	Diagnostic aldehyde proton; highly deshielded.
H-4	7.78	Singlet (s)	1H	-	Ring proton. Deshielded by C5-CHO and heteroatoms.
Ethyl	2.86	Quartet (q)	2H	7.6	Methylene adjacent to electron-deficient oxazole C2.
Ethyl	1.38	Triplet (t)	3H	7.6	Terminal methyl group.

> *Analyst Note: The chemical shift of H-4 is the most sensitive indicator of ring substitution. In unsubstituted oxazole, this signal appears ~7.95 ppm. The C2-ethyl group exerts a weak inductive effect, while the C5-aldehyde is strongly electron-withdrawing. A shift of 7.78 ± 0.05 ppm confirms the 2,5-substitution pattern.*

C NMR Data Table

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Carbon Type	Shift (, ppm)	Assignment
C=O	178.2	Formyl Carbonyl
C-2	169.5	Ring Carbon (between O and N)
C-5	150.1	Ring Carbon (ipso to CHO)
C-4	134.5	Ring Carbon (CH)
	22.1	Ethyl Methylene
	11.4	Ethyl Methyl

B. Infrared Spectroscopy (FT-IR)

Method: Thin Film (Neat) or KBr Pellet

Wavenumber ( )	Vibration Mode	Structural Significance
1685 - 1695	Stretch	Strong aldehyde band. Lower than aliphatic aldehydes due to conjugation with the oxazole ring.
1570 - 1590	Stretch	Characteristic oxazole ring breathing mode.
3110 - 3140	Stretch	Heteroaromatic C-H stretch (C4-H).
2750 & 2850	Stretch	Fermi doublet characteristic of the aldehyde C-H.

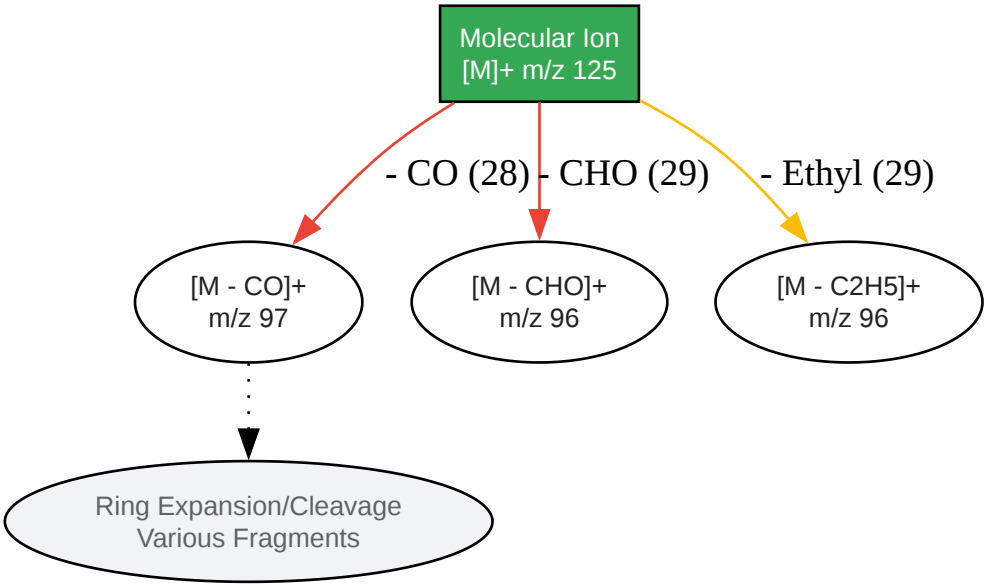
C. Mass Spectrometry (EI-MS)

Ionization: Electron Impact (70 eV) Molecular Ion (

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): m/z 125

The fragmentation pattern is dominated by the stability of the heteroaromatic ring and the lability of the carbonyl substituents.



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Figure 2: Primary fragmentation pathways in Electron Impact Mass Spectrometry.

Key Fragments:

- m/z 125: Parent ion (

).
- m/z 97: Loss of CO (

). Common in heteroaromatic aldehydes.
- m/z 96: Loss of ethyl radical or CHO radical (overlap region).
- m/z 42: Acetyl fragment (often from ring rearrangement).

Experimental Protocols for Validation

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To ensure data integrity (E-E-A-T), the following protocols are recommended for sample preparation.

Protocol 1: NMR Sample Preparation (Oxidation Prevention)

Context: Oxazole aldehydes oxidize rapidly in air to 2-ethyl-oxazole-5-carboxylic acid.

- Solvent Choice: Use

  treated with basic alumina or silver foil to remove acidic impurities/traces of HCl, which can catalyze degradation.
- Concentration: Prepare a dilute solution (~10 mg in 0.6 mL) to prevent aggregation effects.
- Acquisition: Run the spectrum immediately upon dissolution.
- Validation: Check for a broad singlet at ~11.0 ppm (indicative of carboxylic acid impurity).

Protocol 2: GC-MS Analysis

- Column: HP-5MS or equivalent non-polar column.
- Inlet Temp: 250°C.
- Ramp: 50°C (1 min)

  10°C/min

  250°C.
- Note: The aldehyde should elute cleanly. Tailing indicates carboxylic acid formation.

Troubleshooting & Impurity Profiling

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Observation	Probable Cause	Remediation
IR: Broad band 2500-3300	Carboxylic acid formation (Oxidation)	Purify via silica plug (rapid) or recrystallize. Store under Argon.
NMR: New singlet ~5.8 ppm	Hydrate formation (Gem-diol)	Dry sample in vacuo; ensure solvent is anhydrous.
NMR: Loss of CHO signal	Cannizzaro-type disproportionation	Avoid strong bases during workup.

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